

Synthesis of Anhydrous Iron(III) Bromide: A Technical Guide

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Compound of Interest

Compound Name: *iron(III)bromide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of anhydrous iron(III) bromide (FeBr_3), a crucial Lewis acid catalyst in various organic transformations, particularly in the halogenation of aromatic compounds. This document details the direct synthesis from elemental iron and bromine, including a thorough experimental protocol, purification methods, and essential safety considerations.

Introduction

Anhydrous iron(III) bromide is a dark red to brown crystalline solid that is highly hygroscopic.^[1] Its utility as a catalyst stems from its strong Lewis acidic character.^[1] The synthesis of anhydrous FeBr_3 is most commonly achieved through the direct reaction of iron metal with bromine.^[2] This method is favored for its directness and the high purity of the resulting product, especially when followed by purification via sublimation.

Physicochemical Properties

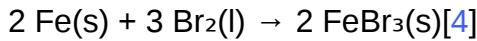
A summary of the key physicochemical properties of anhydrous iron(III) bromide is presented in Table 1. This data is essential for handling, storage, and application of the compound.

Table 1: Physicochemical Properties of Anhydrous Iron(III) Bromide

Property	Value
Chemical Formula	FeBr ₃ [2]
Molar Mass	295.56 g/mol [1]
Appearance	Dark brown to reddish-black powder or crystalline solid [1]
Density	4.50 g/cm ³ [1]
Melting Point	Decomposes at approximately 200 °C [1] [2]
Solubility	Soluble in water, ethanol, and ether [3]
Hygroscopicity	Highly hygroscopic

Synthesis of Anhydrous Iron(III) Bromide

The synthesis of anhydrous iron(III) bromide is achieved through the direct reaction of iron and bromine, as depicted in the following balanced chemical equation:



This reaction is an exothermic redox process and should be conducted with appropriate safety measures in a well-ventilated fume hood.[\[5\]](#)

Experimental Protocol

This protocol details the laboratory-scale synthesis of anhydrous iron(III) bromide from iron filings and liquid bromine.

Materials:

- Iron filings
- Liquid bromine (Br₂)
- Anhydrous diethyl ether (for purification, optional)

Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Condenser with a drying tube (e.g., filled with calcium chloride)
- Heating mantle
- Inert gas supply (e.g., nitrogen or argon)
- Schlenk line or similar apparatus for handling air-sensitive materials
- Sublimation apparatus

Procedure:

- **Apparatus Setup:** Assemble a dry, three-necked round-bottom flask equipped with a dropping funnel, a condenser topped with a drying tube, and an inlet for an inert gas. The entire apparatus should be thoroughly dried before use to prevent the formation of hydrated iron(III) bromide.
- **Reaction Initiation:** Place a stoichiometric amount of iron filings into the reaction flask. Flush the system with an inert gas to remove air and moisture.
- **Bromine Addition:** Carefully charge the dropping funnel with a stoichiometric amount of liquid bromine. Slowly add the bromine to the iron filings dropwise. The reaction is exothermic, and the rate of addition should be controlled to maintain a gentle reflux.
- **Reaction Completion:** After the addition of bromine is complete, gently heat the reaction mixture using a heating mantle to drive the reaction to completion. The color of the mixture will darken as the iron is consumed and iron(III) bromide is formed.
- **Isolation of Crude Product:** Once the reaction is complete, allow the apparatus to cool to room temperature under a continuous flow of inert gas. The crude iron(III) bromide is obtained as a dark, crystalline solid.

Purification by Vacuum Sublimation

The crude iron(III) bromide can be purified by vacuum sublimation to obtain a high-purity product.[1][6]

Procedure:

- Transfer of Crude Product: Transfer the crude iron(III) bromide to a sublimation apparatus under an inert atmosphere to prevent exposure to moisture.
- Sublimation: Heat the apparatus under vacuum. The iron(III) bromide will sublime and deposit as pure, dark, shiny crystals on the cold finger of the apparatus.[6] Non-volatile impurities will remain in the bottom of the apparatus.
- Collection of Pure Product: After the sublimation is complete, allow the apparatus to cool to room temperature. Carefully remove the purified iron(III) bromide from the cold finger under an inert atmosphere and store it in a tightly sealed container.

Data Presentation

The following table summarizes the key quantitative data associated with the synthesis of anhydrous iron(III) bromide.

Table 2: Quantitative Data for Anhydrous Iron(III) Bromide Synthesis

Parameter	Value
**Stoichiometric Ratio (Fe:Br ₂) **	2:3[4]
Theoretical Yield	Dependent on the starting amount of limiting reagent
Typical Purity (after sublimation)	>98%

Safety Precautions

- Bromine: Liquid bromine is highly corrosive, toxic, and volatile. It should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5][7]

- Anhydrous Iron(III) Bromide: Iron(III) bromide is corrosive and hygroscopic. It should be handled in a dry, inert atmosphere. Avoid inhalation of dust and contact with skin and eyes. [8][9]
- Reaction: The reaction between iron and bromine is exothermic and should be performed with caution, ensuring proper temperature control.

Logical Relationships and Workflows

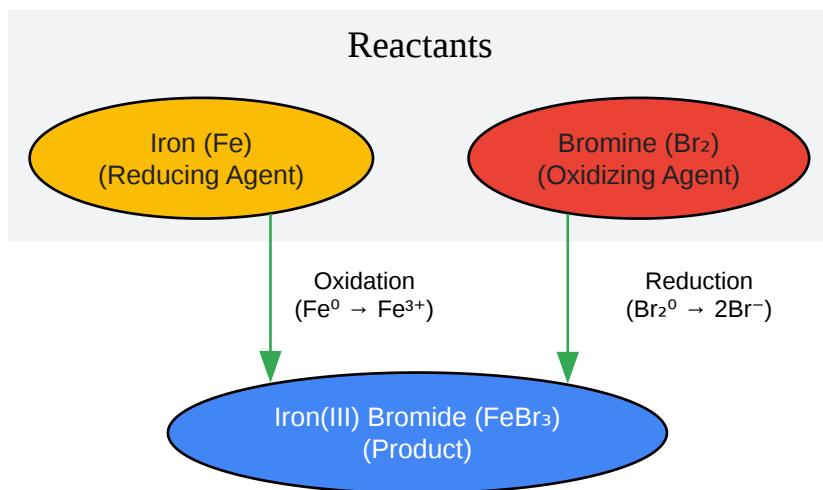
The synthesis and purification of anhydrous iron(III) bromide can be visualized as a sequential workflow.



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Caption: Workflow for the synthesis and purification of anhydrous iron(III) bromide.

The core of the synthesis is a direct combination reaction, which is then followed by a physical purification step to achieve high purity.



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Caption: Conceptual diagram of the redox reaction in FeBr₃ synthesis.

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